

Compound of Interest

Compound Name: Oxyphencyclimine

Cat. No.: B1678118

For Researchers, Scientists, and Drug Development Professionals

Abstract

Oxyphencyclimine is a synthetic antimuscarinic agent recognized for its therapeutic applications in managing peptic ulcer disease and gastrointestir

Chemical Structure and Nomenclature

Oxyphencyclimine is a tertiary amine and a complex ester. Its chemical structure consists of a substituted piperidine ring linked via an ester bond to

The IUPAC name for **Oxyphencyclimine** is (1,4,5,6-tetrahydro-1-methyl-2-pyrimidinyl)methyl 2-cyclohexyl-2-hydroxy-2-phenylacetate[1].

Molecular Formula: $C_{20}H_{28}N_2O_3$ [1]

Molecular Weight: 344.45 g/mol [1]

CAS Registry Number: 125-53-1[1]

The core structure features a tetrahydropyrimidine methanol moiety esterified with α -cyclohexyl- α -phenylglycolic acid.

Stereochemistry and Pharmacological Significance

A critical aspect of **Oxyphencyclimine**'s chemical structure is the presence of a chiral center at the α -carbon of the glycolic acid moiety, to which the

The stereochemistry of this chiral center is a pivotal determinant of the drug's pharmacological activity. It has been demonstrated that the (R)-(+)-enar

graph Stereoisomers {

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Caption: Signaling pathway of muscarinic receptor antagonism by **Oxyphencyclimine**.

Pharmacological Evaluation: Muscarinic Receptor Binding Assay

The affinity of **Oxyphencyclimine** enantiomers for muscarinic receptors can be determined using a competitive radioligand binding assay.

Experimental Protocol: Competitive Radioligand Binding Assay

Materials:

- Cell membranes expressing muscarinic receptors (e.g., from rat cortex or transfected cell lines)
- [³H]-Quinuclidinyl benzilate ([³H]-QNB) as the radioligand
- (R)-**Oxyphencyclimine** and (S)-**Oxyphencyclimine**
- Atropine (for non-specific binding determination)
- Assay buffer (e.g., 50 mM Tris-HCl, pH 7.4)
-

Scintillation cocktail

-

Glass fiber filters

Procedure:

-

Membrane Preparation: Homogenize the tissue or cells in ice-cold buffer and centrifuge to pellet the membranes.

-

Assay Setup: In a 96-well plate, add the membrane preparation, a fixed concentration of [^3H]-QNB (typically 1 nM), and a range of concentrations of the test compound.

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Incubation: Incubate the plates at a controlled temperature (e.g., 25 °C) for a sufficient time to reach equilibrium (typically 30 minutes).

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Filtration: Rapidly filter the incubation mixture through glass fiber filters using a cell harvester to separate bound ligand from free ligand.

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Scintillation Counting: Place the filters in scintillation vials, add scintillation cocktail, and measure the radioactivity using a scintillation counter.

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Data Analysis: Calculate the specific binding by subtracting the non-specific binding from the total binding.

Conclusion

The chemical structure and, in particular, the stereochemistry of **Oxyphencyclimine** are fundamental to its pha

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References

- 1. taylorfrancis.com [taylorfrancis.com]
- 2. discovery.researcher.life [discovery.researcher.life]
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